

Technical Guide: Isotopic Enrichment and Purity of Citric Acid-d4

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Compound of Interest

Compound Name: Citric acid-d4

Cat. No.: B023150

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the isotopic enrichment and chemical purity of **Citric acid-d4** (Deuterated Citric Acid). It is intended to be a comprehensive resource for researchers, scientists, and drug development professionals who utilize this stable isotope-labeled compound in their work. This guide covers the technical specifications, analytical methodologies for quality control, and its application as an internal standard in quantitative analysis.

Introduction

Citric acid-d4 is a deuterated analog of citric acid, a key intermediate in the Krebs cycle (or Citric Acid Cycle). In this labeled compound, four hydrogen atoms on the methylene groups are replaced with deuterium atoms. This isotopic substitution results in a mass shift of +4 Da compared to the unlabeled citric acid.^[1] Due to its chemical similarity to the endogenous analyte and its distinct mass, **Citric acid-d4** is an ideal internal standard for quantitative analyses by mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy.^[2] ^[3] Its primary applications are in metabolomics, clinical mass spectrometry, and metabolic research, where it is used to ensure the accuracy and precision of analytical measurements.^[4] ^[5]

Technical Specifications

The quality of **Citric acid-d4** is defined by its isotopic enrichment and chemical purity. These parameters are critical for its effective use as an internal standard.

Quantitative Data Summary

The following table summarizes the typical specifications for commercially available **Citric acid-d4**.

Parameter	Specification	Source(s)
Chemical Formula	$\text{HOC}(\text{COOH})(\text{CD}_2\text{COOH})_2$	
Labeled CAS Number	147664-83-3	
Unlabeled CAS Number	77-92-9	
Molecular Weight	196.15 g/mol	
Isotopic Enrichment	≥98 atom % D	
Chemical Purity	≥98%	
Appearance	White to off-white solid	
Melting Point	153-159 °C	

Experimental Protocols

The determination of isotopic enrichment and chemical purity of **Citric acid-d4** requires robust analytical methodologies. The following sections detail the common experimental protocols for these analyses.

Determination of Isotopic Enrichment by Mass Spectrometry

High-resolution mass spectrometry (HRMS) is a powerful technique for determining the isotopic enrichment of deuterated compounds.

Methodology:

- Sample Preparation:
 - Prepare a stock solution of **Citric acid-d4** in a suitable solvent (e.g., methanol or water) at a concentration of approximately 1 mg/mL.
 - Prepare a working solution by diluting the stock solution to a final concentration of 1 µg/mL in the mobile phase.
- Instrumentation (LC-HRMS):
 - Liquid Chromatography (LC):
 - Column: A suitable reversed-phase column (e.g., C18).
 - Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
 - Flow Rate: 0.3 mL/min.
 - Injection Volume: 5 µL.
 - Mass Spectrometry (MS):
 - Ionization Mode: Electrospray Ionization (ESI) in negative mode.
 - Scan Mode: Full scan from m/z 100-250.
 - Resolution: $\geq 70,000$.
- Data Analysis:
 - Acquire the full scan mass spectrum of the **Citric acid-d4** sample.
 - Extract the ion chromatograms for the unlabeled citric acid (m/z 191.0199) and the deuterated citric acid (m/z 195.0451).
 - Integrate the peak areas of the isotopic cluster.
 - Calculate the isotopic enrichment using the following formula:

- Isotopic Enrichment (%) = (Sum of intensities of deuterated ions) / (Sum of intensities of all isotopic ions) * 100

Determination of Chemical Purity by High-Performance Liquid Chromatography (HPLC)

HPLC with UV detection is a standard method for assessing the chemical purity of organic acids like citric acid.

Methodology:

- Sample and Standard Preparation:
 - Standard Solutions: Prepare a series of standard solutions of certified reference material of citric acid in high-purity water at concentrations ranging from 10 to 200 µg/mL.
 - Sample Solution: Prepare a solution of **Citric acid-d4** in high-purity water at a known concentration within the calibration range.
- Instrumentation (HPLC-UV):
 - Column: A C18 column is commonly used.
 - Mobile Phase: An isocratic mobile phase of 0.1% phosphoric acid in water is suitable.
 - Flow Rate: 0.5 mL/min.
 - Column Temperature: 35 °C.
 - Detection: UV detection at 210 nm.
 - Injection Volume: 10 µL.
- Data Analysis:
 - Generate a calibration curve by plotting the peak area of the citric acid standards against their known concentrations.

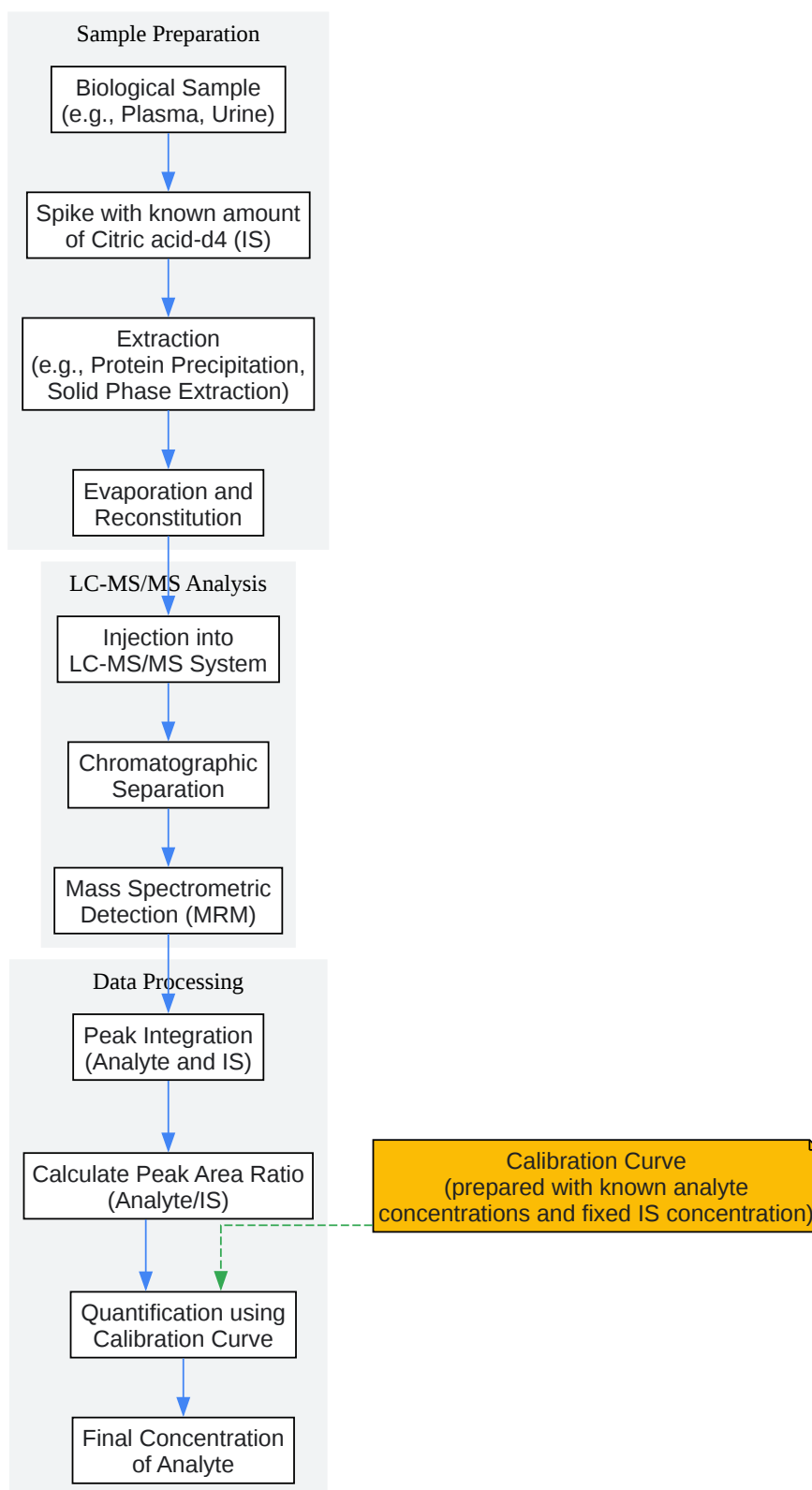
- Inject the **Citric acid-d4** sample and determine its peak area.
- Calculate the concentration of citric acid in the sample using the calibration curve.
- The chemical purity is expressed as the percentage of the measured concentration relative to the expected concentration.

Application in Quantitative Analysis

Citric acid-d4 is predominantly used as a stable isotope-labeled internal standard (SIL-IS) in quantitative analytical methods. The use of a SIL-IS is considered the gold standard in quantitative mass spectrometry as it compensates for variability in sample preparation and instrument response.

Workflow for Quantitative Analysis using Citric acid-d4 as an Internal Standard

The following diagram illustrates a typical workflow for the quantification of citric acid in a biological sample using **Citric acid-d4** as an internal standard.

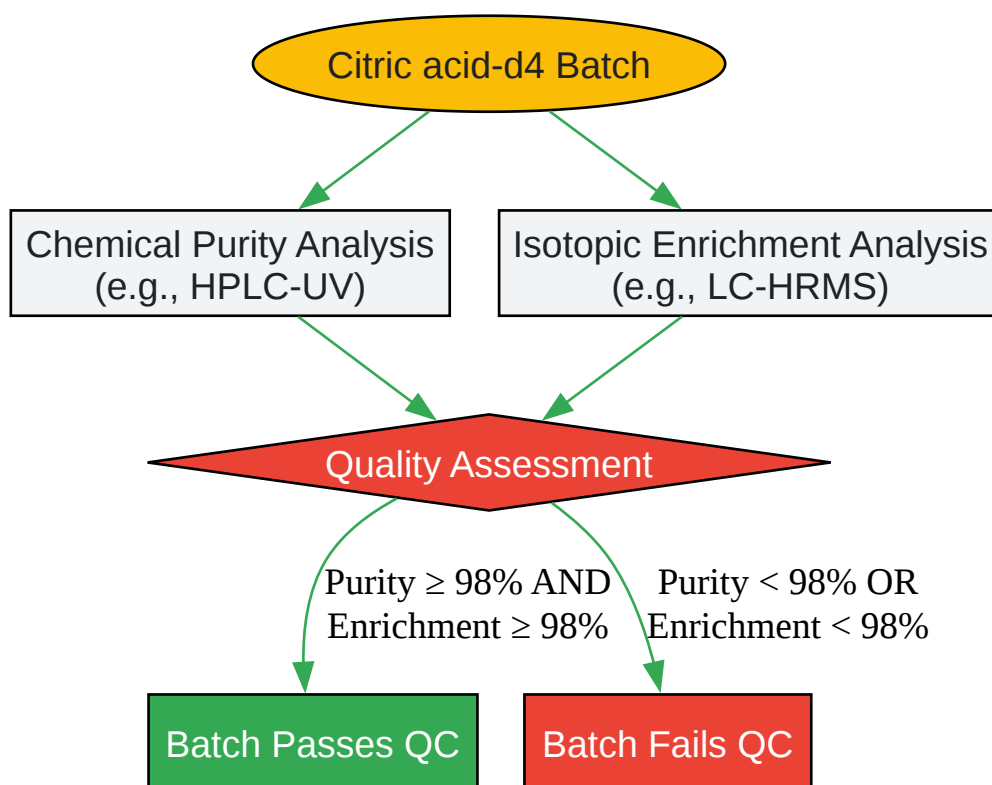


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Caption: Workflow for quantitative analysis using a stable isotope-labeled internal standard.

Logical Relationship for Quality Assessment

The final assessment of the quality of **Citric acid-d4** relies on the successful outcome of both isotopic enrichment and chemical purity analyses.



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Caption: Logical workflow for the quality control assessment of **Citric acid-d4**.

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